

Application Notes & Protocols: Standard Protocol for Preparing Pyraflufen-ethyl Stock Solutions

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Compound of Interest

Compound Name: **Pyraflufen-ethyl**

Cat. No.: **B041820**

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Pyraflufen-ethyl is a phenylpyrazole herbicide that functions as a protoporphyrinogen oxidase (PPO) inhibitor, leading to cell membrane disruption in susceptible plants.^{[1][2][3]} It is utilized for the control of annual and perennial broadleaf weeds.^[4] Accurate and consistent preparation of stock solutions is critical for reliable experimental results in research and development. This document provides a detailed protocol for the preparation, storage, and handling of **Pyraflufen-ethyl** stock solutions.

Data Presentation: Physicochemical Properties and Solubility

A summary of the key physicochemical properties and solubility data for **Pyraflufen-ethyl** is presented in the tables below for easy reference.

Table 1: Physicochemical Properties of **Pyraflufen-ethyl**

Property	Value	Reference
Chemical Family	Phenylpyrazole	[1]
Mode of Action	Protoporphyrinogen oxidase (PPO) inhibitor	[1][2]
Molecular Weight	413.18 g/mol	
Physical State	Powder	[1]
Color	Cream	[1]
Melting Point	126.4-127.2 °C	[1]
Log K _{ow}	3.49	[5]

Table 2: Solubility of **Pyraflufen-ethyl**

Solvent	Solubility	Notes	Reference
Water (20 °C)	0.082 mg/L	Low solubility.[1][2]	[1]
DMSO	100 mg/mL (242.03 mM)	Requires sonication and warming. Use newly opened DMSO as it is hygroscopic.	[4]
Acetone	167-182 g/L	[1][5]	
Dichloromethane	100-111 g/L	[1][5]	
Ethyl acetate	105-111 g/L	[1][5]	
Methanol	7.39 g/L	[1][5]	
n-Heptane	234 mg/L	[1][5]	
p-Xylene	41.7-43.5 g/L	[1][5]	

Experimental Protocol: Preparation of Pyraflufen-ethyl Stock Solution

This protocol outlines the steps for preparing a 100 mM stock solution of **Pyraflufen-ethyl** in DMSO.

Materials:

- **Pyraflufen-ethyl** powder (analytical standard)
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heating block
- Sonicator
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure:

- Safety Precautions: Before handling, review the Safety Data Sheet (SDS).[6][7][8][9] Work in a well-ventilated area or a chemical fume hood. Wear appropriate PPE to avoid contact with skin and eyes.[6][7][9]
- Determine Required Mass: Calculate the mass of **Pyraflufen-ethyl** needed to prepare the desired volume and concentration of the stock solution. For example, to prepare 1 mL of a 100 mM stock solution:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 100 mmol/L x 0.001 L x 413.18 g/mol = 41.32 mg
- Weighing: Accurately weigh the calculated amount of **Pyraflufen-ethyl** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or vial.

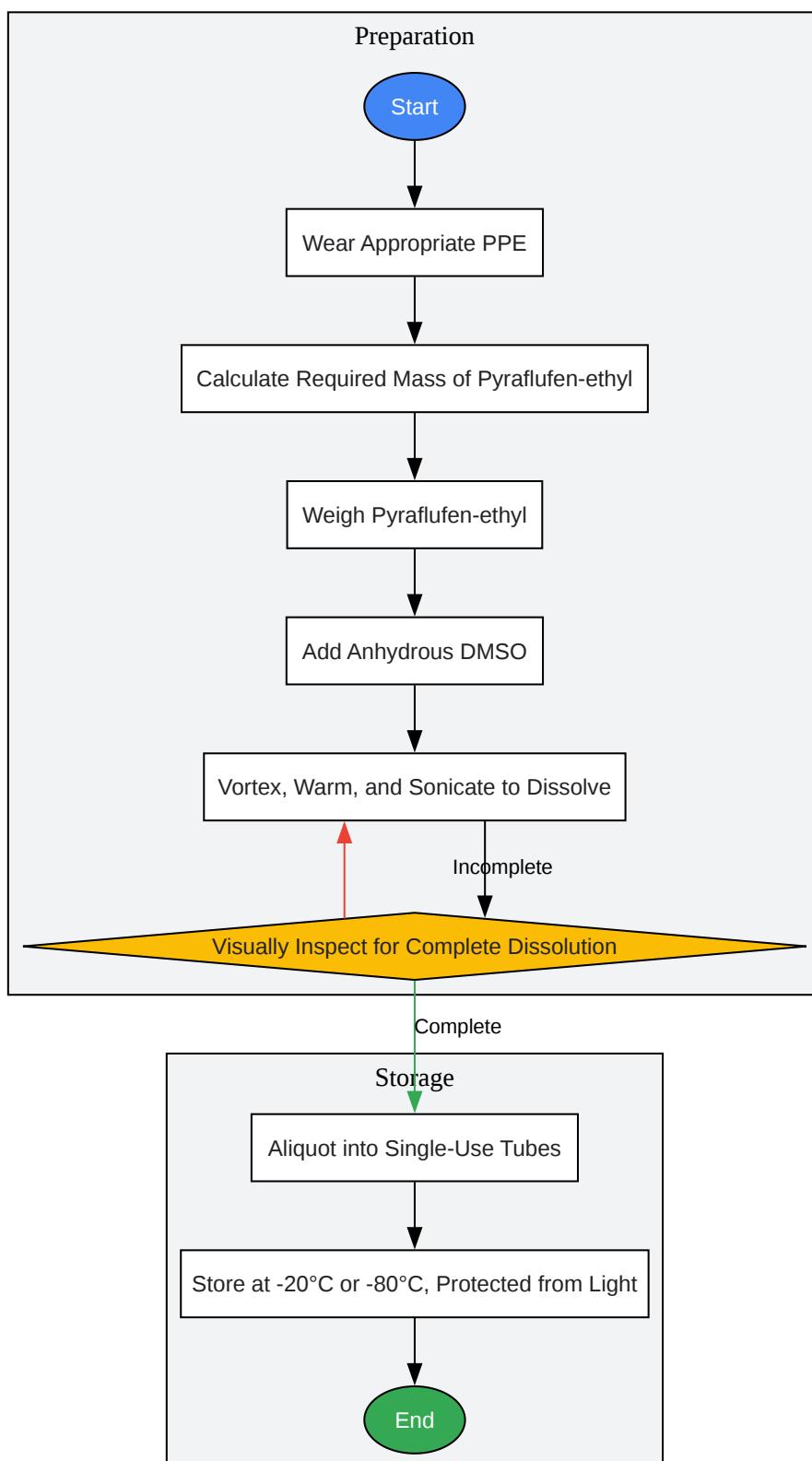
- Solvent Addition: Add the appropriate volume of newly opened, anhydrous DMSO to the tube containing the **Pyraflufen-ethyl** powder.
- Dissolution:
 - Vortex the mixture thoroughly for 1-2 minutes.
 - If the powder is not fully dissolved, warm the solution in a water bath or on a heating block at a gentle temperature (e.g., 37°C).
 - Use an ultrasonic bath to aid dissolution if necessary.^[4] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.^[4]
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[4] Ensure the containers are tightly sealed and protected from light.^{[4][6]}

Table 3: Recommended Storage Conditions for **Pyraflufen-ethyl** Stock Solution

Storage Temperature	Duration	Notes	Reference
-80°C	6 months	Protect from light.	[4]
-20°C	1 month	Protect from light.	[4]

Visualization of Experimental Workflow

The following diagram illustrates the workflow for preparing a **Pyraflufen-ethyl** stock solution.

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Caption: Workflow for **Pyraflufen-ethyl** stock solution preparation.

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References

- 1. apvma.gov.au [apvma.gov.au]
- 2. Pyraflufen-ethyl (Ref: ET 751) [sitem.herts.ac.uk]
- 3. cabidigitallibrary.org [cabidigitallibrary.org]
- 4. medchemexpress.com [medchemexpress.com]
- 5. downloads.regulations.gov [downloads.regulations.gov]
- 6. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 7. labelsds.com [labelsds.com]
- 8. lgcstandards.com [lgcstandards.com]
- 9. s3-us-west-1.amazonaws.com [s3-us-west-1.amazonaws.com]
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